

A Comparative Olfactory Study: Phenafleur vs. Phenyl Ethyl Alcohol

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Compound of Interest

Compound Name: PHENAFLEUR

Cat. No.: B1618771

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An in-depth guide for researchers, scientists, and drug development professionals on the distinct olfactory characteristics of **Phenafleur** and Phenyl Ethyl Alcohol, supported by available experimental data and insights into the underlying signaling pathways.

This guide provides a comprehensive comparison of the olfactory properties of two significant floral fragrance ingredients: **Phenafleur** and Phenyl Ethyl Alcohol. While both contribute to the floral scent profiles widely utilized in research and product development, they possess unique characteristics. This document summarizes their individual olfactory notes, presents available quantitative data, outlines relevant experimental protocols, and illustrates the foundational signaling pathway responsible for their perception.

Olfactory Profile Comparison

A side-by-side comparison of the general olfactory and chemical properties of **Phenafleur** and Phenyl Ethyl Alcohol reveals their distinct roles in fragrance creation.

Property	Phenafleur	Phenyl Ethyl Alcohol (PEA)
Odor Description	A refined floral note with hyacinth and green nuances, modified by a fruity, raspberry-like effect.[1][2][3]	A mild, warm, and fresh floral scent with distinct rose and honey notes, sometimes described as bready.[4]
Note Impact	Primarily a low-impact top and heart note ingredient.[1][2]	Functions as a rosy mid-note builder and can modify sharp floral edges.
Substantivity	High, lasting for more than 48 hours on a testing strip.[1][2]	Moderate to poor tenacity, lasting approximately 32 hours on a testing strip.
Typical Use Level	Up to 20% in fragrance concentrates.[1][3]	Can be used in high concentrations, sometimes up to 40% in certain formulations.
Chemical Formula	C ₁₄ H ₂₀ O	C ₈ H ₁₀ O
Molecular Weight	204.31 g/mol	122.16 g/mol
CAS Number	80858-47-5	60-12-8

Quantitative Olfactory Data

Quantitative data for the olfactory properties of fragrance ingredients are crucial for precise formulation and research. While extensive quantitative data for **Phenafleur** is not readily available in public literature, Phenyl Ethyl Alcohol has been a subject of study, particularly concerning its odor detection threshold.

Table 2: Odor Detection Threshold of Phenyl Ethyl Alcohol

Solvent	Detection Threshold (Liquid Concentration Step)	Reference
Propylene Glycol (PG)	4.0	--INVALID-LINK--
Dipropylene Glycol (DPG)	4.0	--INVALID-LINK--
Mineral Oil (MO)	5.5	--INVALID-LINK--
Liquid Paraffin (LP)	6.5	--INVALID-LINK--

Note: The detection threshold is presented as the dilution step at which the odor becomes detectable by a human panel. A higher step number indicates a lower concentration, and therefore a lower detection threshold.

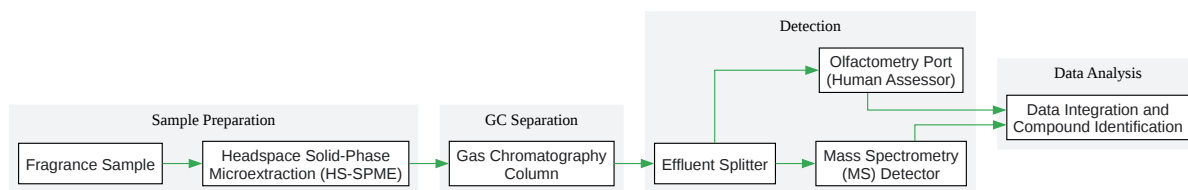
Experimental Protocols

The determination of olfactory properties relies on standardized and rigorous experimental methodologies. The following protocols are fundamental to the data presented and are widely used in the field of sensory science.

Gas Chromatography-Olfactometry (GC-O)

GC-O is a powerful technique that combines the separation capabilities of gas chromatography with the sensitivity of the human nose as a detector. This method is instrumental in identifying the specific volatile compounds responsible for the characteristic aroma of a substance.

Experimental Workflow for GC-O Analysis:



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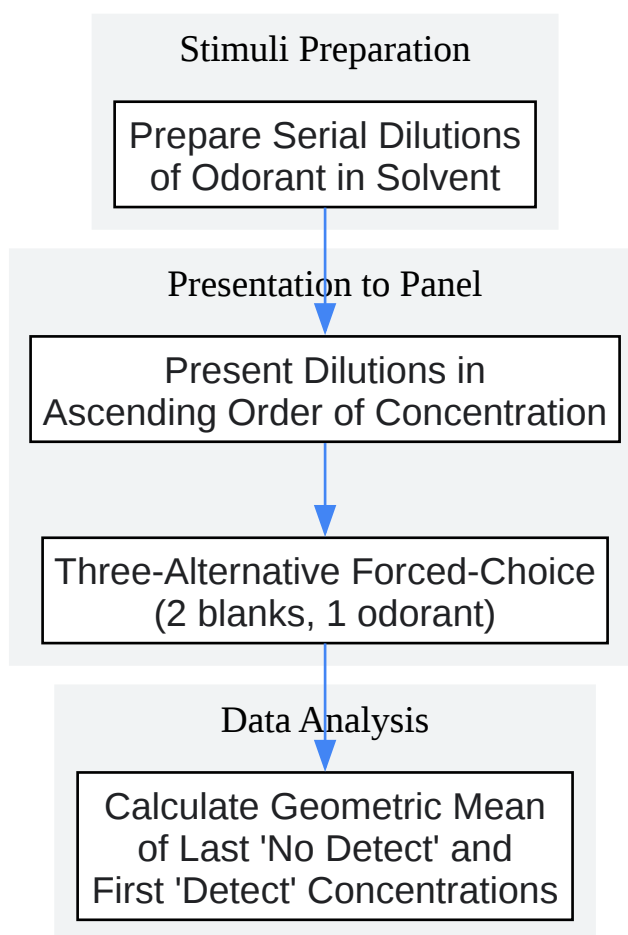
Caption: Gas Chromatography-Olfactometry (GC-O) Experimental Workflow.

In a typical GC-O experiment, the volatile compounds from a sample are extracted, often using Headspace Solid-Phase Microextraction (HS-SPME), and injected into a gas chromatograph. The separated compounds are then split between a mass spectrometer for chemical identification and a sniffing port where a trained sensory panelist identifies and describes the odor of each eluting compound. A study on hyacinth flowers, which share an olfactory note with **Phenafleur**, utilized HS-SPME GC/MS to identify Phenyl ethyl alcohol as a major volatile component.^{[5][6]}

Odor Threshold Determination

This protocol is used to determine the lowest concentration of a substance that can be detected by the human sense of smell.

Experimental Workflow for Odor Threshold Determination:



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Caption: Odor Threshold Determination Workflow.

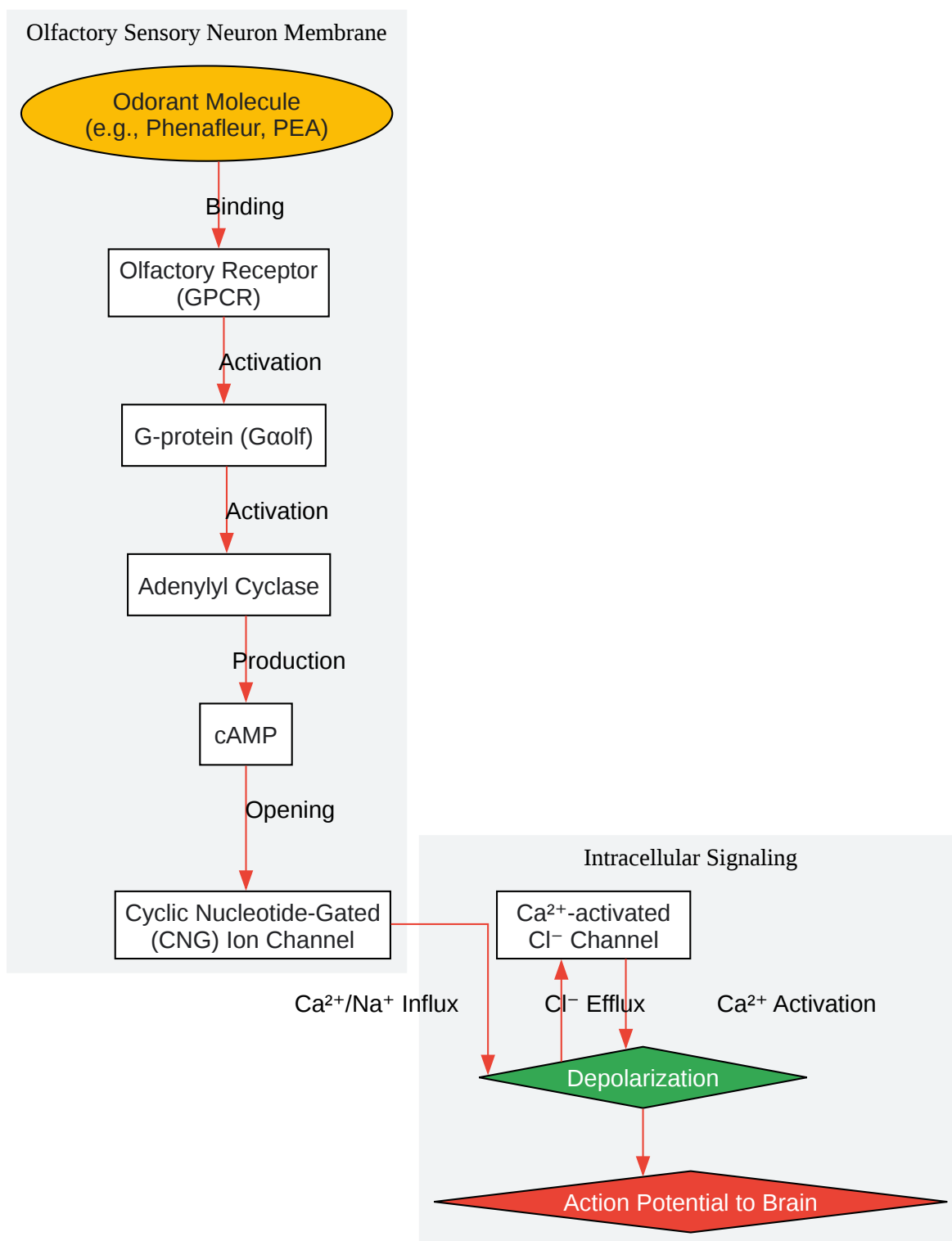
A series of dilutions of the odorant in a solvent are prepared. These are presented to a panel of trained human subjects in order of increasing concentration. A common method is the three-alternative forced-choice test, where the panelist is presented with three samples, one containing the odorant and two blanks, and must identify the one that is different. The threshold is typically calculated as the geometric mean of the concentration at which the odor was last not detected and the one at which it was first detected.^{[7][8]}

Olfactory Signaling Pathway

The perception of floral scents, like those of **Phenafleur** and Phenyl Ethyl Alcohol, is initiated by the interaction of odorant molecules with olfactory receptors (ORs) located in the nasal

cavity. These receptors are G-protein coupled receptors (GPCRs), and their activation triggers a cascade of intracellular events that ultimately leads to the perception of smell.

Generalized Olfactory Signaling Pathway:



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Caption: Generalized Olfactory Transduction Cascade.

When an odorant molecule binds to its specific olfactory receptor, it causes a conformational change in the receptor, activating an associated G-protein (specifically G_{olf}). This activated G-protein then stimulates adenylyl cyclase to produce cyclic AMP (cAMP). The increase in intracellular cAMP opens cyclic nucleotide-gated ion channels, leading to an influx of calcium and sodium ions. This influx causes depolarization of the neuron's membrane. The increased intracellular calcium also opens calcium-activated chloride channels, leading to an efflux of chloride ions, which further depolarizes the cell. If this depolarization reaches a certain threshold, it generates an action potential that travels to the olfactory bulb in the brain, where the signal is processed, leading to the perception of a specific scent.

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